

# Application Notes and Protocols for Dissolving I2959 in Cell Culture

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# For Researchers, Scientists, and Drug Development Professionals

Introduction:

Irgacure 2959 (**12959**) is a widely utilized photoinitiator in cell culture applications, primarily for the photopolymerization of hydrogels in 3D cell culture and tissue engineering.[1][2] Its utility stems from its efficiency in initiating radical polymerization upon exposure to ultraviolet (UV) light, typically at a wavelength of 365 nm.[2][3][4][5] However, proper preparation of **12959** solutions is critical to ensure experimental success and minimize cytotoxicity. These application notes provide a detailed protocol for dissolving and sterilizing **12959** for use in cell culture, along with data on solvent selection and potential cytotoxic effects.

### **Data Presentation**

Table 1: Solvent Comparison for Dissolving **I2959** 



Solvent	Advantages	Disadvantages	Recommended Final Concentration in Media
Methanol	High solubility for I2959.[3][4][6]	Can be toxic to cells. [7][8]	Keep as low as possible; dependent on cell line tolerance. [7]
Dimethyl Sulfoxide (DMSO)	Generally considered less cytotoxic than methanol.[7] Good solvent for a wide range of compounds. [7][8]	Cytotoxicity can vary with cell type and concentration.	Typically <0.5% (v/v), but should be empirically determined for the specific cell line.[7]
Ethanol	Can dissolve some photoinitiators and is generally less toxic than methanol.[7]	Cytotoxicity is cell type and concentration- dependent.[7] Can sometimes act as a radical scavenger.[8]	Must be tested for the specific cell line.[7]
Phosphate-Buffered Saline (PBS)	Non-cytotoxic and biocompatible.[7]	I2959 has low solubility in aqueous solutions like PBS.[7] [9] Warming can aid dissolution.[5][9]	Limited by solubility.

Table 2: **I2959** Concentration and Cytotoxicity



Cell Line	I2959 Concentration (% w/v)	UV Exposure	Observation
Saos-2	0.02%	Increase in UV exposure time	Decreased cell viability.[1]
Saos-2	0.1%	Not specified	Highly cytotoxic, with barely any viable cells observed.[1]
Human Aortic Smooth Muscle Cells (HASMCs)	0.01%	Not specified	No significant decrease in cell survival.[10]
Human Aortic Smooth Muscle Cells (HASMCs)	>0.02%	Not specified	Statistically significant decrease in relative cell survival.[10]
Human Aortic Smooth Muscle Cells (HASMCs)	0.16%	Not specified	Relative cell survival decreased to 0.25 ± 0.01.[10]
HN4	≤ 0.1% (≤ 1 mg/ml)	30 min	Cells can tolerate this concentration.[11]
General	Not specified	Not specified	Faster dividing cell lines may be more sensitive to photoinitiator-induced cell death.[12]

## **Experimental Protocols**

Protocol 1: Preparation of a Sterile 12959 Stock Solution

This protocol describes the preparation of a 10% (w/v) **I2959** stock solution in methanol, a common solvent for this photoinitiator.

Materials:



- Irgacure 2959 powder
- Anhydrous methanol
- Sterile, light-protected conical tube (e.g., wrapped in aluminum foil)
- Sterile 0.2 μm syringe filter
- Sterile syringe
- Vortex mixer
- Water bath (optional)

#### Method:

- Weighing: In a sterile environment (e.g., a laminar flow hood), weigh the desired amount of I2959 powder. For a 10% (w/v) solution, this would be 100 mg of I2959 for every 1 ml of methanol.
- Dissolving: Add the I2959 powder to the light-protected conical tube. Add the appropriate volume of methanol.
- Mixing: Vortex the solution until the **I2959** is completely dissolved. If dissolution is slow, the solution can be placed in a warm water bath (40-60°C) for a short period (e.g., 20 minutes) to aid dissolution.[5][9]
- Sterilization: Draw the I2959 solution into a sterile syringe. Attach a sterile 0.2 μm syringe filter to the syringe.
- Filtration: Filter the solution into a new sterile, light-protected container. This step is crucial for removing any potential microbial contamination.[3][4][10]
- Storage: Store the sterile **I2959** stock solution at 2-8°C, protected from light.[3][4] The solubilized photoinitiator is typically stable for up to two weeks.[3][4]

Protocol 2: Preparation of I2959 Working Solution for Cell-Laden Hydrogels



This protocol outlines the dilution of the sterile **I2959** stock solution into a hydrogel precursor solution for cell encapsulation.

#### Materials:

- Sterile I2959 stock solution (from Protocol 1)
- Sterile hydrogel precursor solution (e.g., methacrylated gelatin, PEGDA)
- Sterile cell suspension in culture medium
- Sterile pipette and tips

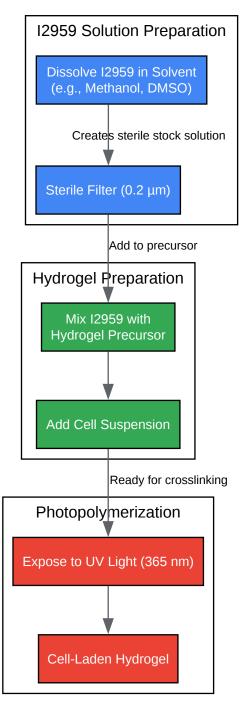
#### Method:

- Pre-warm Solutions: Warm the hydrogel precursor solution and cell culture medium to 37°C.
- Calculate Dilution: Determine the final desired concentration of I2959 in the hydrogel solution (e.g., 0.05% w/v). Calculate the volume of the I2959 stock solution needed to achieve this concentration in the final volume of the hydrogel precursor.
- Mixing: In a sterile tube, combine the hydrogel precursor solution and the calculated volume of the I2959 stock solution. Mix gently but thoroughly by pipetting.
- Cell Encapsulation: Add the cell suspension to the I2959-containing hydrogel precursor solution. Again, mix gently to ensure a homogenous cell distribution while minimizing shear stress on the cells.
- Photopolymerization: The cell-laden hydrogel solution is now ready for photopolymerization according to your specific experimental setup, typically using UV light at 365 nm.

## **Mandatory Visualization**

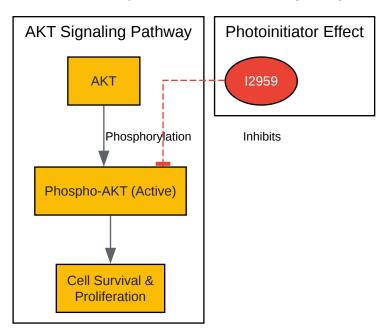


### Experimental Workflow for I2959 in Cell Culture





### Potential Impact of I2959 on Cell Signaling



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